

# Application Notes and Protocols: qPCR Analysis of SREBP-1c Modulation by GSK3987

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## Compound of Interest

Compound Name: GSK3987  
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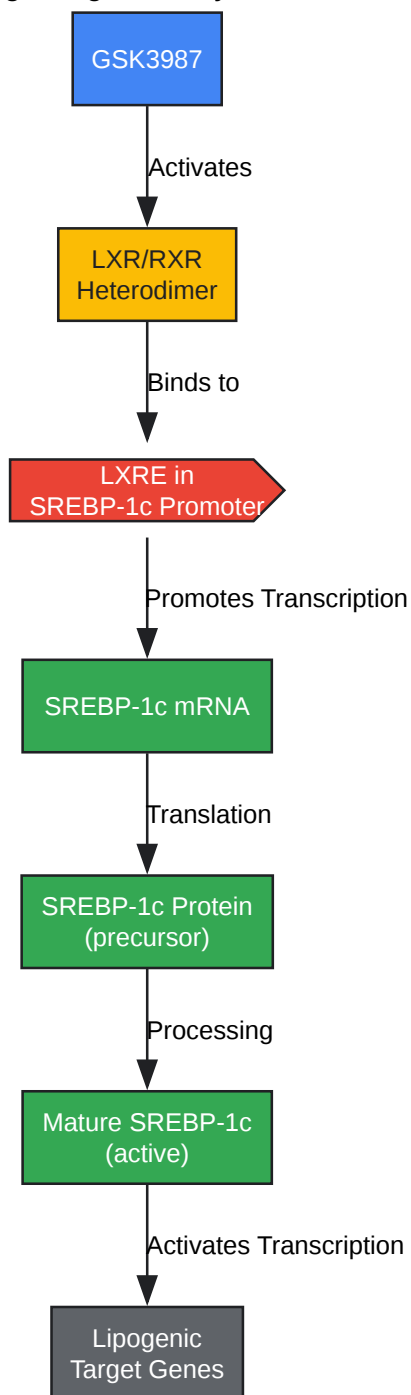
## Introduction

Sterol Regulatory Element-Binding Protein-1c (SREBP-1c) is a pivotal transcription factor in the regulation of lipogenesis, controlling the expression of genes involved in fatty acid and triglyceride synthesis. Its activity is tightly linked to metabolic state and hormonal signals. Liver X Receptors (LXRs), members of the nuclear receptor superfamily, are key regulators of cholesterol and fatty acid metabolism. Upon activation by oxysterols or synthetic agonists, LXRs induce the transcription of SREBP-1c. **GSK3987** is a potent synthetic agonist of both LXR $\alpha$  and LXR $\beta$  isoforms. Understanding the quantitative effect of **GSK3987** on SREBP-1c expression is crucial for research into metabolic diseases such as non-alcoholic fatty liver disease (NAFLD), hyperlipidemia, and atherosclerosis. This document provides detailed protocols for the quantitative analysis of SREBP-1c mRNA expression in response to **GSK3987** treatment using quantitative polymerase chain reaction (qPCR).

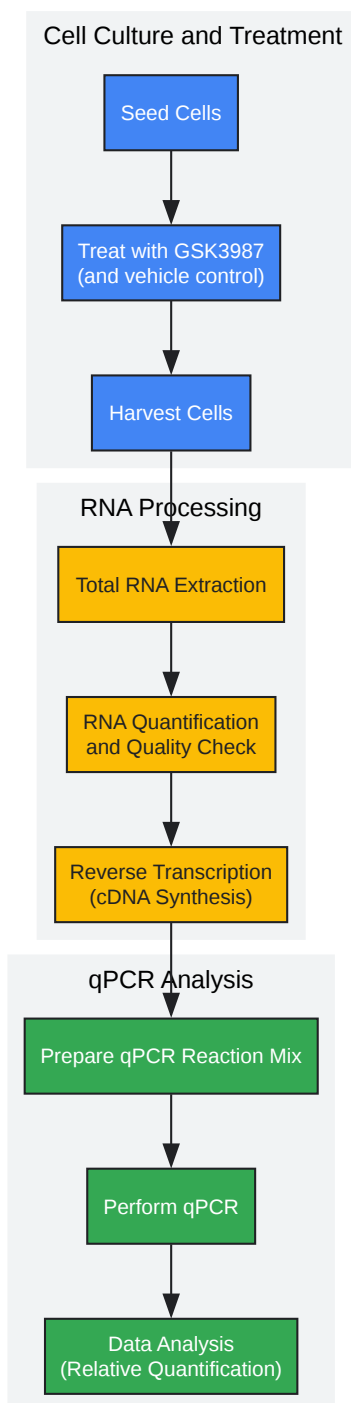
## Signaling Pathway: GSK3987-Mediated Upregulation of SREBP-1c

**GSK3987**, as a synthetic LXR agonist, binds to and activates Liver X Receptors (LXR $\alpha$  and LXR $\beta$ ). The activated LXR forms a heterodimer with the Retinoid X Receptor (RXR). This LXR/RXR heterodimer then translocates to the nucleus and binds to LXR Response Elements (LXREs) located in the promoter region of the SREBP-1c gene (SREBF1). This binding event recruits coactivators and initiates the transcription of the SREBP-1c gene, leading to an increase in SREBP-1c mRNA and subsequently, the SREBP-1c protein. The precursor SREBP-1c protein is then processed in the Golgi apparatus to its mature, transcriptionally active form, which in turn activates the expression of lipogenic target genes.

## GSK3987 Signaling Pathway to SREBP-1c Expression



## Experimental Workflow for qPCR Analysis



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